

cis-2-Ethynylcyclopentanol proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *cis-2-Ethynylcyclopentanol*

CAS No.: 61967-60-0

Cat. No.: B2821577

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Executive Summary: Immediate Operational Directive

Do not dispose of **cis-2-ethynylcyclopentanol** in standard organic waste streams without verifying container compatibility.

While this compound is classified as a flammable liquid (Flash Point ~48°C), its primary disposal hazard is the terminal alkyne moiety.^[1] This functional group reacts with transition metals (specifically Copper, Silver, and Mercury) found in plumbing, metal safety cans, and older waste drums to form shock-sensitive metal acetylides.^[1]

Core Disposal Rule: Segregate this waste into HDPE (High-Density Polyethylene) or Borosilicate Glass containers only. Never use metal cans or steel drums for primary accumulation.

Technical Hazard Analysis: The "Why" Behind the Protocol

To ensure safety, you must understand the chemical mechanism necessitating these strict controls. It is not enough to know what to do; you must understand why to prevent catastrophic improvisation.

The Acetylide Threat

The proton on the terminal alkyne of **cis-2-ethynylcyclopentanol** is weakly acidic (

). In the presence of metal oxides or salts (common in corroded metal waste containers or brass plumbing fittings), the following substitution reaction can occur spontaneously, even under mild conditions: [\[1\]](#)

The resulting Copper(I) acetylide (and similarly Silver acetylide) is thermodynamically unstable. When dry, these salts are highly shock-sensitive explosives.[\[1\]](#) A researcher discarding this compound into a standard red steel safety can creates a potential "time bomb" for the waste management team downstream.

Physicochemical Data Table

Property	Value	Operational Implication
CAS Number	22022-30-6 (cis) / 17356-19-3 (general)	Use for waste manifesting.
Flash Point	~48°C (118°F)	D001 Ignitable Waste classification. [2]
Physical State	Liquid/Low-melting Solid	May solidify in cool storage; do not heat with open flame to liquefy.
Reactivity	Terminal Alkyne	INCOMPATIBLE with Cu, Ag, Hg, and strong bases. [1]
Solubility	Organic Solvents	Miscible with DCM, Ethyl Acetate, Alcohols. [1]

Operational Protocol: Step-by-Step Disposal

This protocol is designed to be a self-validating system. Each step includes a "Check" to ensure the previous step was performed correctly.

Phase 1: Waste Stream Segregation

- Action: Isolate **cis-2-ethynylcyclopentanol** from general organic waste.
- Prohibition: Do NOT pour down the sink. Plumbing traps often contain copper or brass.
- Prohibition: Do NOT mix with heavy metal waste streams (e.g., silver nitrate waste, copper catalysts).[\[1\]](#)

Phase 2: Container Selection & Packaging

- Primary Container: Use HDPE jerrycans or Amber Glass bottles.
 - Why: These materials are inert to the alkyne functionality.
- Headspace: Leave at least 10% headspace to accommodate thermal expansion.
- Solvent Dilution: If the material is pure/neat, dilute to <10% concentration using a compatible solvent (e.g., Ethanol or Ethyl Acetate) to reduce flammability risks during transport.[\[1\]](#)
 - Check: Ensure the diluent solvent does not contain peroxides or metal stabilizers.

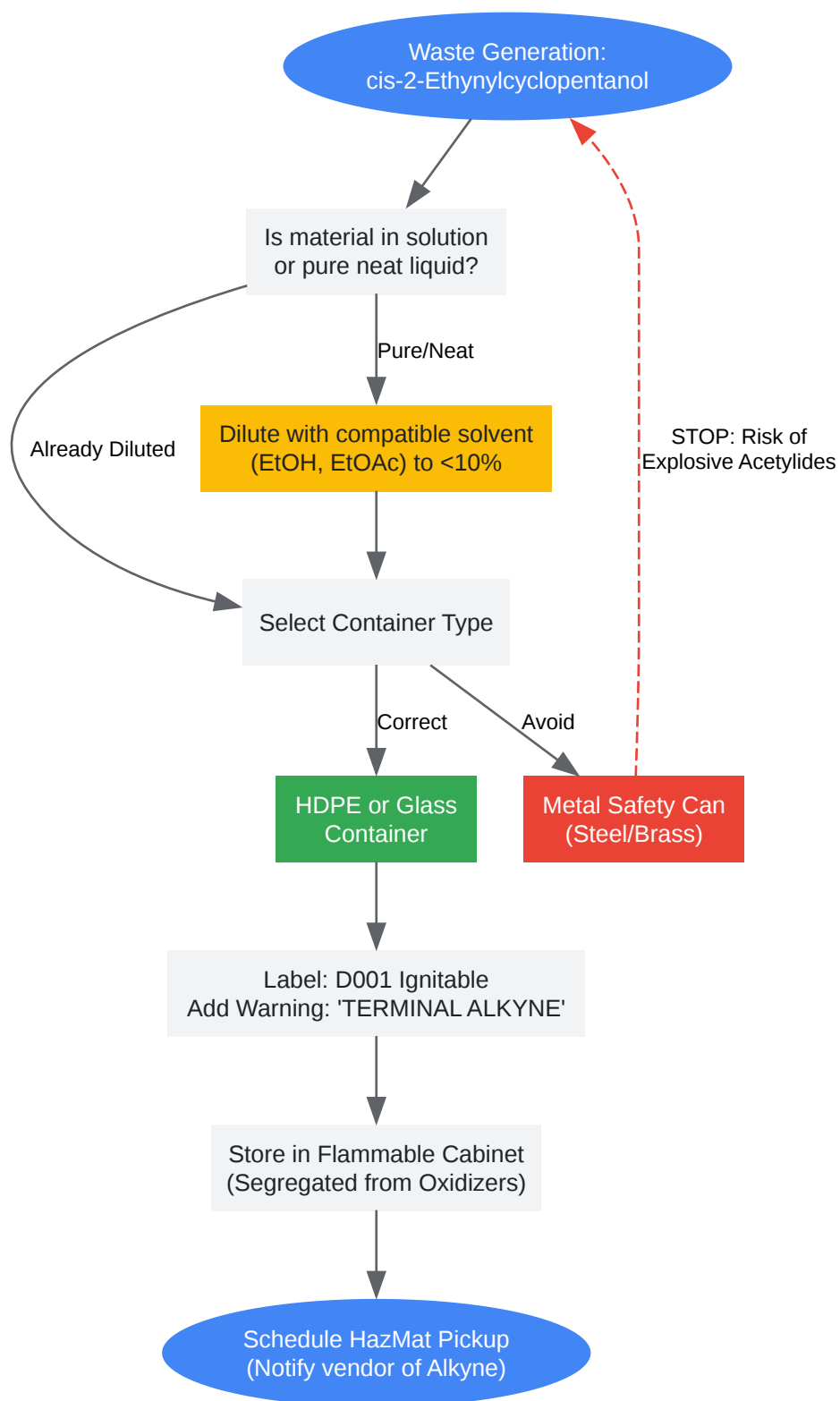
Phase 3: Labeling & Manifesting

- Labeling: Affix a hazardous waste label immediately upon the first drop of waste entering the container.
- Constituents: Explicitly list "**cis-2-Ethynylcyclopentanol**" and the diluent solvent.
- Hazard Codes:
 - D001 (Ignitable)[\[3\]](#)
 - Irritant (GHS Warning)[\[4\]](#)

- Special Warning: Write "TERMINAL ALKYNE - NO METAL CONTACT" in the comment/hazard section of the tag. This alerts waste technicians to avoid consolidating this bottle into a steel drum.

Disposal Workflow Diagram

The following logic flow ensures no critical decision points are missed during the disposal process.



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Figure 1: Decision tree for the safe segregation and packaging of terminal alkyne waste, prioritizing material compatibility.

Emergency Procedures (Spill Response)

If a spill occurs, the high volatility and flammability are the immediate risks.^[1]

- Evacuate & Ventilate: Remove ignition sources immediately. The flash point is low (48°C).
- PPE: Wear nitrile gloves, lab coat, and safety goggles.^[1]
- Containment: Use non-sparking tools (plastic scoops) and inert absorbents (vermiculite or sand).
 - Warning: Do not use clay-based absorbents if they contain high metal oxide content, though standard "kitty litter" is usually acceptable for short durations.^[1]
- Clean Up: Place absorbed material into a plastic bag or pail. Do not use a metal dustpan.
- Decontamination: Wash the surface with soap and water.

References

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